

BAY 1892005: A Modulator of Mutant p53 Condensates - A Technical Overview

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Compound of Interest

Compound Name: BAY 1892005

Cat. No.: B10861678

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This technical guide provides an in-depth analysis of the mechanism of action of **BAY 1892005**, a small molecule that has been identified as a modulator of mutant p53 condensates.^{[1][2]} The tumor suppressor protein p53 is frequently mutated in cancer, with certain mutations leading to its misfolding, aggregation, and formation of biomolecular condensates through liquid-liquid phase separation (LLPS).^{[3][4][5][6]} These condensates are implicated in the loss of p53's tumor-suppressive function and the gain of oncogenic functions.^{[4][6]} **BAY 1892005** represents a novel therapeutic strategy aimed at targeting these aberrant p53 structures.

Core Mechanism of Action

BAY 1892005 acts as a direct modulator of p53 condensates.^{[3][7]} Its mechanism is distinguished by its differential effects on various p53 mutants. The compound directly interacts with p53, forming a covalent bond.^{[1][8]} This interaction has been confirmed by mass spectrometry, which detected a mass shift of 234 Da in the p53R175H mutant upon incubation with **BAY 1892005**, indicative of covalent binding.^[1]

The primary effects of **BAY 1892005** on p53 condensates are as follows:

- **Dissolution of Structural Mutant p53 Condensates:** In cancer cells harboring structural p53 mutants, such as p53R175H and p53Y220C, **BAY 1892005** leads to the rapid dissolution of

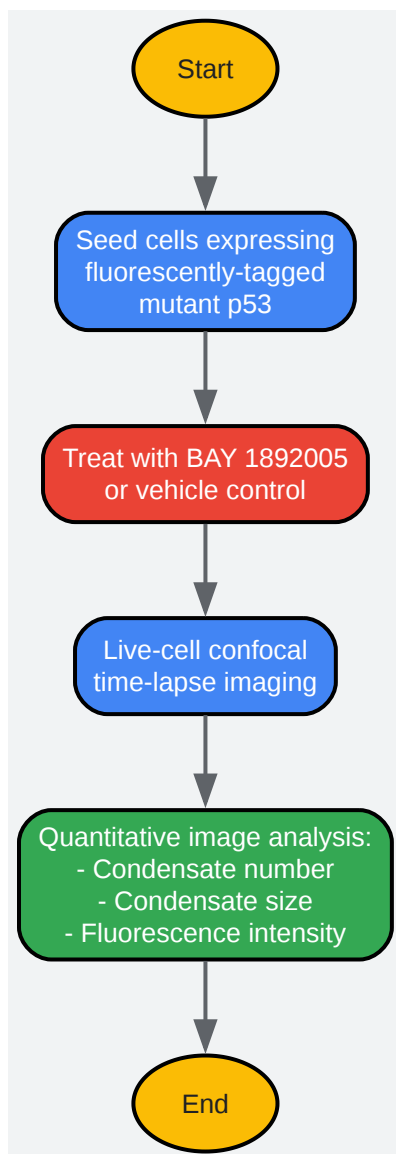
these condensates.[1][2] This suggests that the compound interferes with the molecular interactions necessary for the stability of these particular condensates.

- Induction of DNA-Binding Mutant p53 Condensates: Conversely, for DNA-binding defective mutants like p53R273H, **BAY 1892005** induces the formation of condensates.[1][2] This indicates that the mechanism of action is highly dependent on the specific conformational state of the mutant p53 protein.

It is crucial to note that while **BAY 1892005** modulates the physical state of mutant p53 condensates, it does not lead to the reactivation of the mutant protein's transcriptional functions.[1][2][6][7]

Signaling and Functional Consequences

The modulation of p53 condensates by **BAY 1892005** has downstream cellular effects. While it does not restore the tumor-suppressive transcriptional activity of mutant p53, there is evidence to suggest a partial activation of the p53 family member, p73.[2] The broader implications for downstream p53 signaling pathways are still under investigation.



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